

Evobrutinib vs. Teriflunomide: Efficacy & Safety at a Glance

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Compound Focus: Evobrutinib

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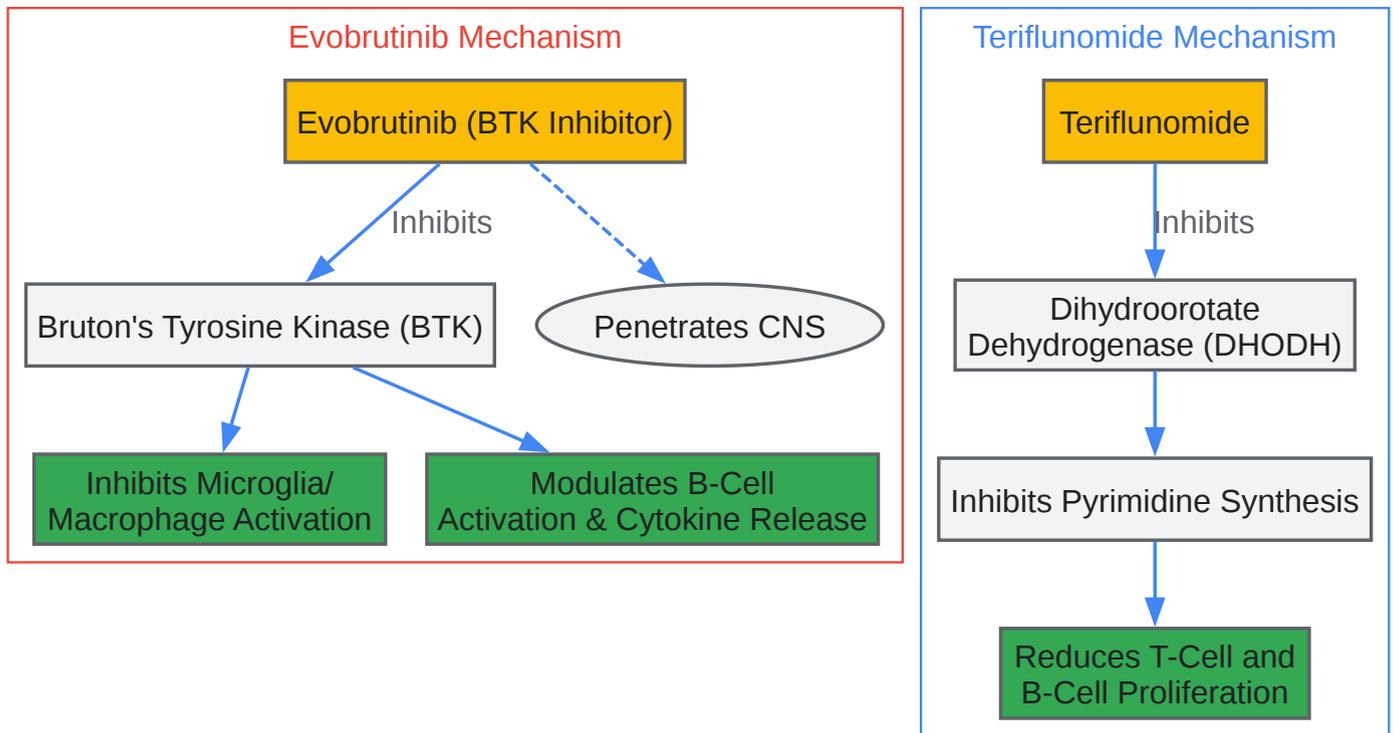
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Feature	Evobrutinib	Teriflunomide	Clinical Interpretation
Primary Endpoint: Annualized Relapse Rate (ARR) [1] [2]			
evolutionRMS1 ARR	0.15 (95% CI 0.12-0.18)	0.14 (95% CI 0.11-0.18)	No significant difference (Adjusted RR 1.02; $p=0.55$)
evolutionRMS2 ARR	0.11 (95% CI 0.09-0.13)	0.11 (95% CI 0.09-0.13)	No significant difference (Adjusted RR 1.00; $p=0.51$)
Key Secondary Endpoints [1] [2]			
Disability Progression	No significant difference	No significant difference	Evobrutinib was not superior on disability measures
MRI Lesion Activity	No significant difference; rate of	No significant difference	Evobrutinib did not show superior control of focal inflammation

Feature	Evobrutinib	Teriflunomide	Clinical Interpretation
	gadolinium-enhancing lesions slightly higher		
Safety Profile [1] [2]			
Most Common Adverse Events (AEs)	COVID-19, increased ALT/AST, headache [3]	COVID-19, increased ALT/AST, headache [3]	Similar overall pooled proportion of AEs (85.6% vs 87.2%)
Serious AEs	7.5%	5.6%	Higher incidence with Evobrutinib
Liver Enzyme Elevations ($\geq 5x$ ULN)	5.0% (first 12 weeks)	<1% (first 12 weeks)	Significantly more common with Evobrutinib; cases met Hy's law criteria [1] [2]

Mechanisms of Action and Experimental Evidence

Evobrutinib and teriflunomide have distinct mechanisms of action, which targeted different pathways in MS pathology.



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Preclinical and Clinical Trial Methodologies

- **Preclinical Remyelination Models:** The remyelination potential of **evobrutinib** was investigated in **lysolecithin-induced demyelinated organotypic mouse cerebellar slices** and a **transgenic *Xenopus* model of inducible-demyelination**. In these models, **evobrutinib** (100 nM) enhanced remyelination, an effect attributed to its targeting of BTK expressed on microglia, influencing the activity of innate immune cells in the lesion environment [4].
- **Phase 3 Clinical Trials (evolutionRMS1 & evolutionRMS2):** These were two large, **multicenter, randomized, double-blind, double-dummy, active-controlled trials**. Participants aged 18-55 with relapsing MS (EDSS score 0.0-5.5) were randomized 1:1 to receive either **evobrutinib (45 mg twice daily)** or **teriflunomide (14 mg once daily)** for up to 156 weeks. The primary endpoint was the **annualized relapse rate (ARR)**, with secondary endpoints including disability progression and MRI outcomes [1] [2].

Key Conclusions for Researchers

- **Efficacy in Relapsing MS:** The Phase 3 data conclusively show that **evobrutinib** is not superior to teriflunomide for controlling relapses in RMS [1] [2]. This was unexpected given positive Phase 2 data, with discussions suggesting potential **tolerance development** with long-term BTK inhibitor treatment or differences in blood-brain barrier penetration compared to other BTK inhibitors in development [5].
- **Safety Considerations:** The significant **liver safety signal** associated with **evobrutinib**, including a higher incidence of serious adverse events and liver enzyme elevations, further diminishes its therapeutic potential against established therapies with manageable safety profiles [1] [2].
- **Future of BTK Inhibitors in MS:** The failure of **evobrutinib** in relapsing MS does not necessarily reflect the entire drug class. Research continues on other BTK inhibitors, with some showing promise in **secondary progressive MS (SPMS)** by potentially targeting compartmentalized inflammation within the central nervous system [6] [5].

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References

1. Safety and efficacy of evobrutinib in relapsing multiple ... [pubmed.ncbi.nlm.nih.gov]
2. Safety and efficacy of evobrutinib in relapsing multiple ... [sciencedirect.com]
3. Safety and efficacy of evobrutinib in relapsing multiple ... [fcd.mcw.edu]
4. Positive effect of evobrutinib in CNS remyelination models and ... [pmc.ncbi.nlm.nih.gov]
5. MS Minute: Update on BTK Inhibitors for Multiple Sclerosis [practicalneurology.com]
6. Beyond relapses: How BTK inhibitors are shaping the future of ... [pmc.ncbi.nlm.nih.gov]

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